

Chemical and physical properties of Benzoximate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzoximate

Cat. No.: B8774726

[Get Quote](#)

An In-Depth Technical Guide to the Chemical and Physical Properties of **Benzoximate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzoximate is a non-systemic acaricide belonging to the bridged diphenyl acaricide group, primarily used to control mites and spider mites on various crops.[1] Its efficacy is derived from its contact and stomach action, which appears to disrupt the nervous system of the target pests.[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **Benzoximate**, its proposed mechanism of action, and standardized experimental protocols for determining its key physicochemical parameters. All quantitative data is presented in structured tables for ease of reference, and logical workflows are visualized using Graphviz diagrams.

Chemical Identity

Benzoximate is identified by several names and registry numbers across various chemical databases. A summary of its key identifiers is provided in Table 1.

Table 1. Chemical Identifiers for **Benzoximate**

Identifier	Value	Reference
IUPAC Name	[(3-chloro-2,6-dimethoxybenzoyl)-ethylamino] benzoate	[2]
CAS Name	Benzoic acid anhydride with 3-chloro-N-ethoxy-2,6-dimethoxybenzenecarboximidic acid	[3]
CAS Registry Number	29104-30-1	[2][4]
Molecular Formula	C ₁₈ H ₁₈ ClNO ₅	[2][4]
SMILES	<chem>CCN(C(=O)C1=C(C=CC(=C1OC)Cl)OC)OC(=O)C2=CC=CC=C2</chem>	[2]
InChIKey	HOERQTQCTISLFR-UHFFFAOYSA-N	[2]
Synonyms	Benzomate, Citrazon, Acarmate, Artaban, Azomate	[1][2][4][5]

Physicochemical Properties

The physical and chemical properties of **Benzoximate** are crucial for understanding its environmental fate, bioavailability, and formulation requirements. A summary of these properties is presented in Table 2.

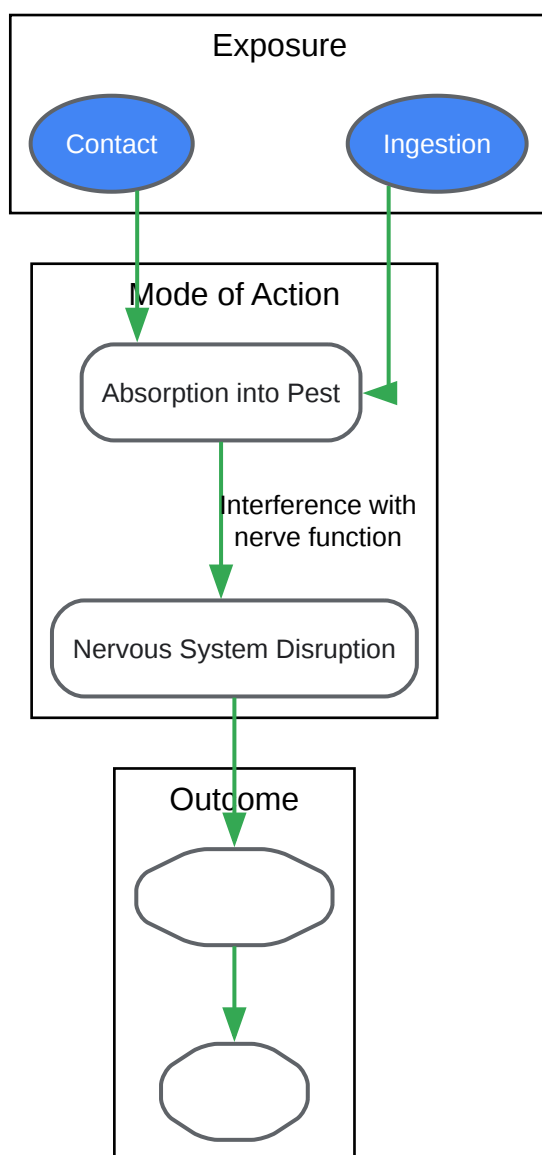
Table 2. Physical and Chemical Properties of **Benzoximate**

Property	Value	Unit	Reference
Molecular Weight	363.8	g/mol	[2]
Physical State	White to off-white solid	-	
Melting Point	73	°C	
Boiling Point	Decomposes before boiling	°C	[1]
Water Solubility	30 (at 20°C, pH 7)	mg/L	[1]
Solubility in Organic Solvents	Xylene: 710,000Benzene: 650,000Hexane: 80,000DMSO: Soluble	mg/L	[1]
Density	1.21	g/cm ³	
XLogP3-AA	4.1	-	[2]

A pKa value for **Benzoximate** is not readily available in the cited literature.

Mechanism of Action

Benzoximate functions as a non-systemic acaricide with both contact and stomach action.[1] While its precise molecular target has not been fully elucidated, the mode of action is understood to be the disruption of nervous system function in mites.[1] This neurotoxic effect is a common mechanism for many pesticides, which often target ion channels or enzymes critical for nerve impulse transmission, leading to paralysis and death of the pest.[6][7][8][9]



[Click to download full resolution via product page](#)

Figure 1: Proposed Mechanism of Action for **Benzoximate**.

Experimental Protocols

The determination of physicochemical properties for pesticides like **Benzoximate** follows internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC).^{[10][11][12]} These standardized methods ensure data consistency and reliability for regulatory and research purposes.

Melting Point Determination (OECD 102)

The melting point is a fundamental property for the characterization and purity assessment of a solid substance.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Principle: This guideline describes several methods, including the capillary tube method, hot-stage microscopy, and differential scanning calorimetry (DSC).[\[14\]](#)[\[15\]](#) For the capillary method, a small, powdered sample is heated in a capillary tube, and the temperature range from the initial to the final stage of melting is recorded.[\[13\]](#)
- Apparatus:
 - Capillary tubes
 - Calibrated thermometer or temperature sensor
 - Heating bath (e.g., oil bath) or a metal block apparatus[\[13\]](#)
- Procedure (Capillary Method Summary):
 - A dry, powdered sample of **Benzoximate** is packed into a capillary tube.
 - The tube is placed in a heating apparatus.
 - The temperature is raised at a controlled rate.
 - The temperatures at which melting begins and is complete are recorded as the melting range.[\[13\]](#)

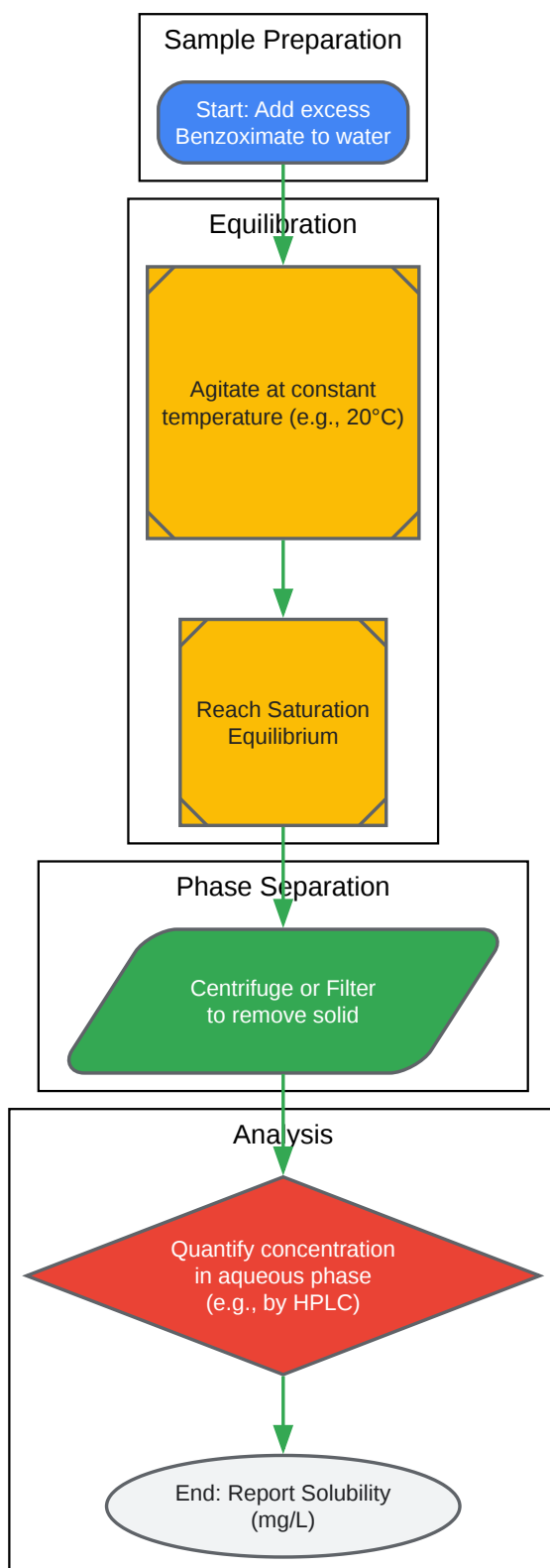
Water Solubility (OECD 105)

Water solubility is a critical parameter for predicting the environmental transport and fate of a chemical.[\[3\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Principle: The OECD 105 guideline details two primary methods: the flask method for substances with solubilities above 10^{-2} g/L and the column elution method for solubilities below this threshold.[\[3\]](#)[\[18\]](#)[\[19\]](#) The goal is to create a saturated aqueous solution at a

constant temperature and then measure the concentration of the dissolved substance.[18]
[19]

- Apparatus:
 - Constant temperature water bath or shaker
 - Flasks or a packed column with an inert support material
 - Analytical instrumentation for concentration measurement (e.g., HPLC, GC)
- Procedure (Flask Method Summary):
 - An excess amount of **Benzoximate** is added to a flask containing purified water.
 - The mixture is agitated in a constant temperature bath (typically 20°C) until equilibrium is reached.[18][19]
 - The solution is centrifuged or filtered to remove undissolved particles.
 - The concentration of **Benzoximate** in the clear aqueous phase is determined using a suitable analytical method.



[Click to download full resolution via product page](#)

Figure 2: Workflow for Water Solubility Determination (Flask Method).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzoximate [sitem.herts.ac.uk]
- 2. Benzoximate | C₁₈H₁₈ClNO₅ | CID 34475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. filab.fr [filab.fr]
- 4. Benzoximate | CymitQuimica [cymitquimica.com]
- 5. Benzoximate (CAS 29104-30-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. beyondpesticides.org [beyondpesticides.org]
- 7. Neurotoxicity of Pesticides - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Studies on the mode of action of neurotoxic insecticides - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Nerve Agents - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. CIPAC Guidelines: Ensuring Quality and Consistency for Reliable Pesticide Analysis - Tox Lab [toxlab.co]
- 11. CIPAC-Methods [laus.group]
- 12. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 13. acri.gov.tw [acri.gov.tw]
- 14. OECD n°102: Melting point/Melting interval - Analytice [analytice.com]
- 15. laboratuar.com [laboratuar.com]
- 16. oecd.org [oecd.org]
- 17. oecd.org [oecd.org]
- 18. books.google.cn [books.google.cn]
- 19. laboratuar.com [laboratuar.com]
- 20. oecd.org [oecd.org]
- 21. Water Solubility | Scymaris [scymaris.com]

- To cite this document: BenchChem. [Chemical and physical properties of Benzoximate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8774726#chemical-and-physical-properties-of-benzoximate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com